

# Physical properties of 8-Methylnonanal (boiling point, density)

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## Compound of Interest

Compound Name: 8-Methylnonanal

Cat. No.: B128107

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## Technical Guide: Physical Properties of 8-Methylnonanal

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**8-Methylnonanal** is an aliphatic aldehyde that is of interest primarily in the flavor and fragrance industries. A thorough understanding of its physical properties is essential for its application in various formulations, for quality control, and for the design of synthetic and purification processes. This guide provides a detailed overview of the boiling point and density of **8-Methylnonanal**, including methodologies for their determination.

### Core Physical Properties

The physical characteristics of **8-Methylnonanal** are summarized below. It is important to note that some of the available data is based on predictive models rather than direct experimental measurement.

### Data Presentation

Physical Property	Value	Notes
Boiling Point	197.00 °C	At 760.00 mm Hg
203.5 ± 8.0 °C	Predicted	
Density	0.816 ± 0.06 g/cm <sup>3</sup>	Predicted

## Experimental Protocols

While specific experimental documentation for the determination of **8-Methylnonanal**'s physical properties is not readily available in the public domain, the following are detailed, standard methodologies that are applicable for the precise measurement of the boiling point and density of liquid aldehydes such as **8-Methylnonanal**.

### Boiling Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath with a stirrer)
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample tube (e.g., a small test tube or a fusion tube)
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount of **8-Methylnonanal** is placed into the sample tube.

- A capillary tube, sealed at one end, is inverted and placed into the sample tube with the open end submerged in the liquid.
- The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (Thiele tube).
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid is overcoming the atmospheric pressure.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded. This temperature is the boiling point of the liquid, as it is the point where the vapor pressure of the liquid equals the atmospheric pressure.

## Density Determination

The density of a liquid is its mass per unit volume. A straightforward and accurate method for its determination is outlined below.

Apparatus:

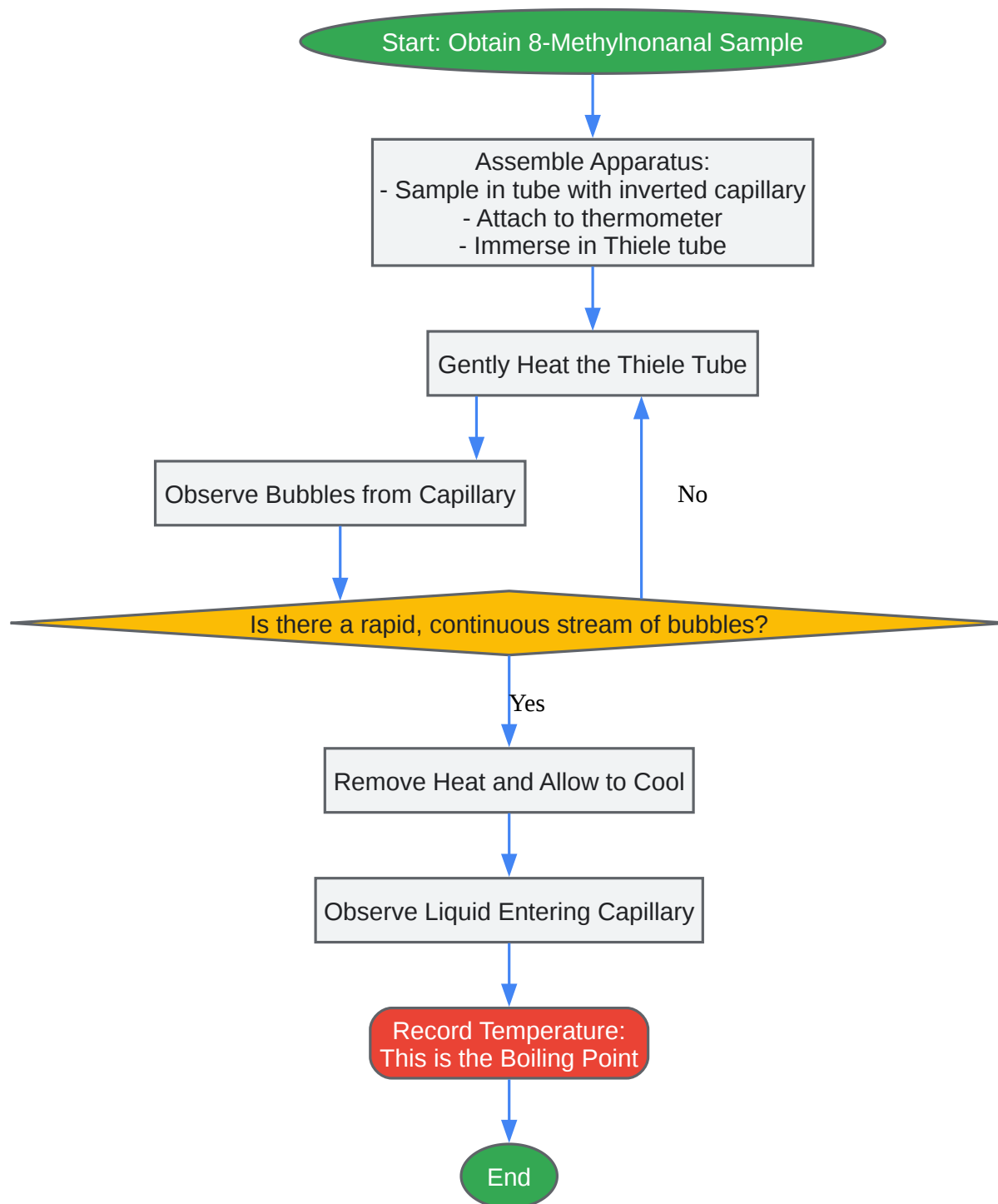
- Pycnometer or a calibrated volumetric flask
- Analytical balance (accurate to at least three decimal places)
- Thermometer
- Constant temperature bath

Procedure:

- The mass of a clean, dry pycnometer (or volumetric flask) is accurately measured using an analytical balance.
- The pycnometer is filled with **8-Methylnonanal** up to a calibrated mark. Care is taken to avoid air bubbles.
- The filled pycnometer is placed in a constant temperature bath to bring the liquid to a specific, known temperature (e.g., 20°C or 25°C), as density is temperature-dependent.
- Once the temperature has equilibrated, the volume is adjusted precisely to the calibration mark, and any excess liquid on the exterior of the pycnometer is carefully wiped away.
- The mass of the pycnometer containing the **8-Methylnonanal** is then measured.
- The mass of the **8-Methylnonanal** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the **8-Methylnonanal** by the known volume of the pycnometer.

## Mandatory Visualizations

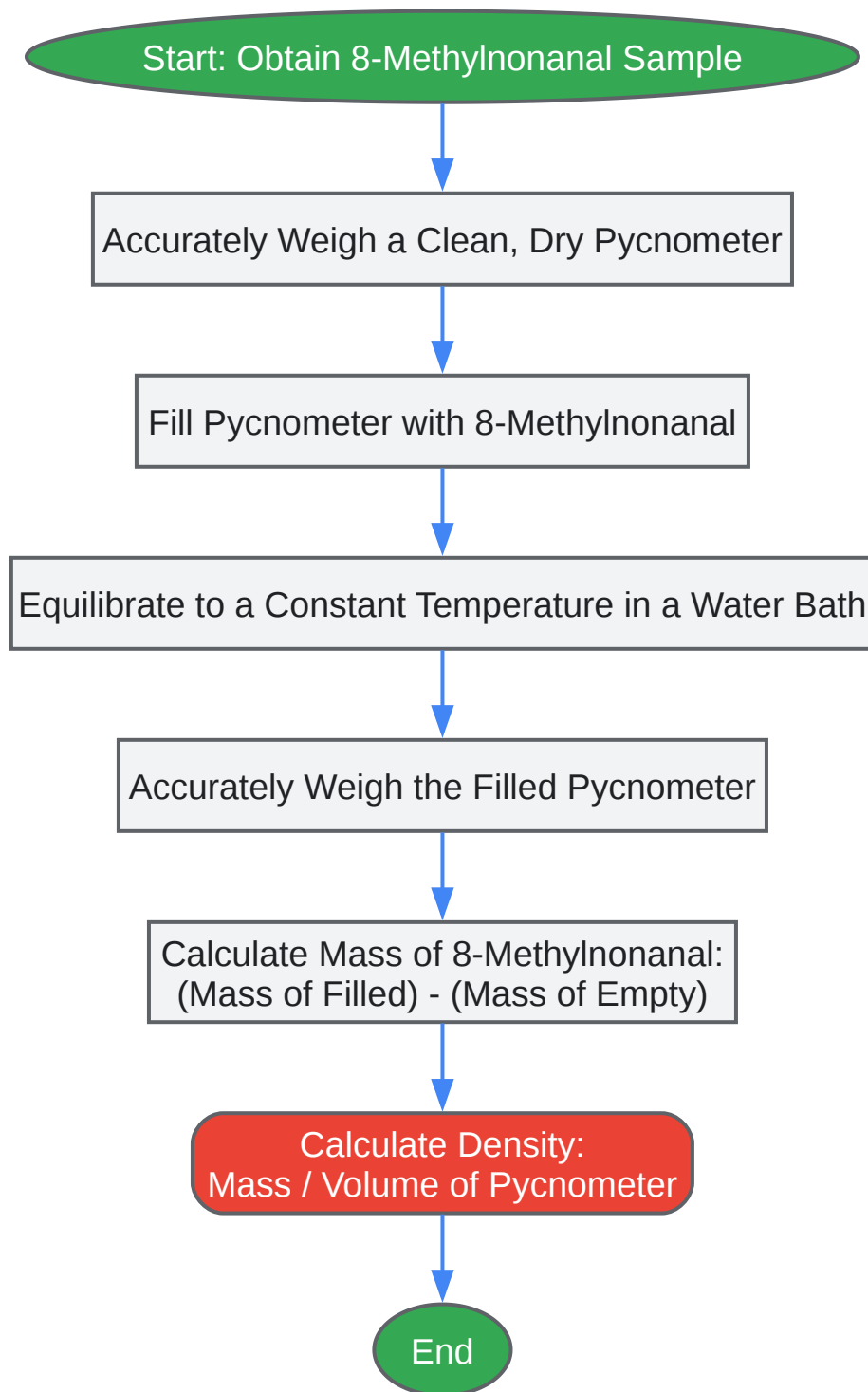
## Experimental Workflow for Boiling Point Determination



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Caption: Workflow for Boiling Point Determination by Capillary Method.

## Experimental Workflow for Density Determination



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Caption: Workflow for Density Determination using a Pycnometer.

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